

# Technical Guide: 2,4-Diaminophenol Dihydrochloride (CAS No. 137-09-7)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Diaminophenol dihydrochloride

Cat. No.: B048997

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical entity registered under CAS number 137-09-7, **2,4-Diaminophenol dihydrochloride**. It details the compound's synonyms and key physical and chemical characteristics.

## Chemical Identity and Synonyms

The compound with CAS number 137-09-7 is formally known as **2,4-Diaminophenol dihydrochloride**. It is an aromatic amine and a dihydrochloride salt of 2,4-diaminophenol.<sup>[1]</sup> This compound is widely known in various industries, particularly in photography and cosmetics, under several trivial and trade names.

A comprehensive list of synonyms includes:

- Amidol<sup>[2][3][4][5]</sup>
- 4-Hydroxy-m-phenylenediamine dihydrochloride<sup>[4]</sup>
- Acrol<sup>[1][2][3][6]</sup>
- Dianol<sup>[1][2][3][6]</sup>
- Diamidophenol hydrochloride<sup>[2][3][6]</sup>

- 2,4-Diaminophenol HCl[2][3]
- Phenol, 2,4-diamino-, dihydrochloride[2]
- NCI-C60026[3]
- UNII-T1IYY101NX[6]

## Physical and Chemical Characteristics

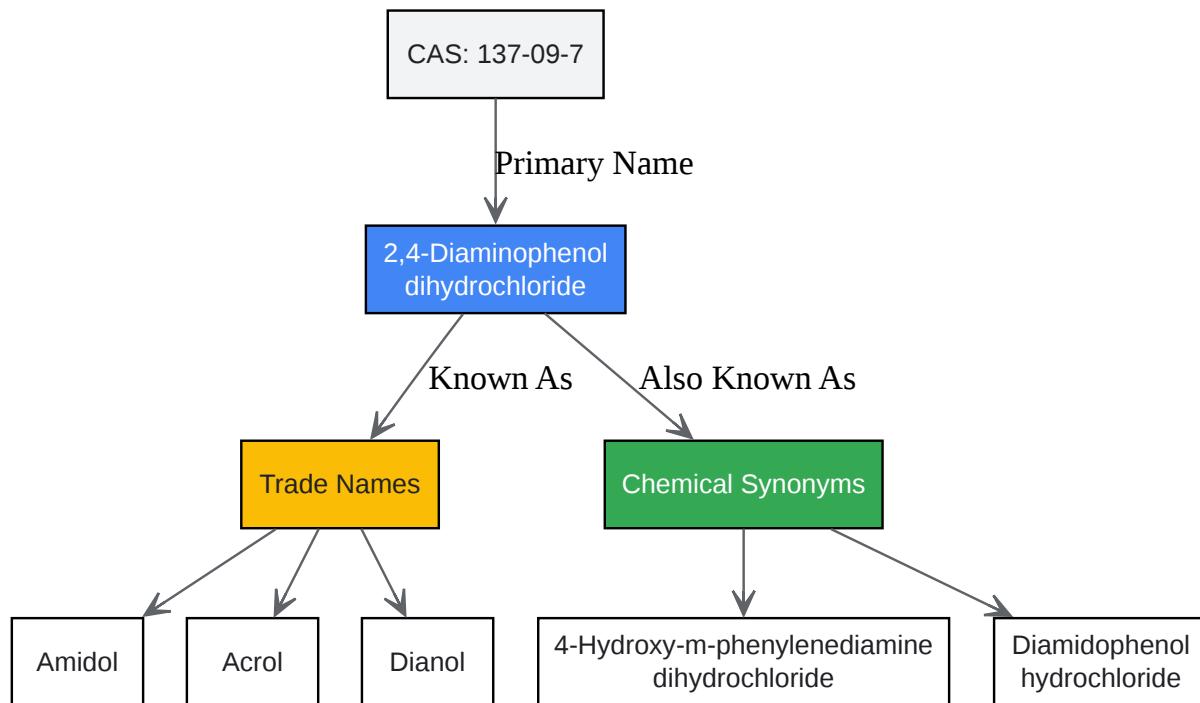
**2,4-Diaminophenol dihydrochloride** is a stable compound, though it can be sensitive to heat and light. It is incompatible with strong oxidizing agents and acids.[7][8] The compound typically appears as a crystalline powder, with its color ranging from white and beige to gray-green or even dark brown.[9][10]

The key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O·2HCl	[4][5]
Molecular Weight	197.06 g/mol	[4][11]
Appearance	Crystalline powder; color can be beige, grayish-white, or gray-green.	[2][9][12]
Melting Point	222 °C (with decomposition)	[5][7][9][11]
Solubility	Water: 27.5 g/100 mL (15 °C)	[9]
	Soluble in acids and alkalies. Somewhat soluble in alcohol and acetone.	
	Slightly soluble in ether, chloroform, and petroleum ether.	[1]
pH	1-2 (50g/L in H <sub>2</sub> O at 20 °C)	[9]
Bulk Density	310 kg/m <sup>3</sup>	[7]
InChI Key	KQEIJFWAXDQUPR-UHFFFAOYSA-N	[5][6]
SMILES	Cl.Cl.Nc1ccc(O)c(N)c1	[5]

## Logical Relationships of Chemical Identifiers

The following diagram illustrates the relationship between the CAS registry number and the various names and synonyms for **2,4-Diaminophenol dihydrochloride**.



[Click to download full resolution via product page](#)

Relationship between CAS 137-09-7 and its synonyms.

## Representative Experimental Protocol: Purity Analysis by High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is a standard analytical technique for assessing the purity of chemical compounds like **2,4-Diaminophenol dihydrochloride**. While specific parameters may vary based on the equipment and exact methodology, the following protocol outlines a representative approach.

### Objective

To determine the purity of a **2,4-Diaminophenol dihydrochloride** sample by quantifying the main component and detecting any potential impurities.

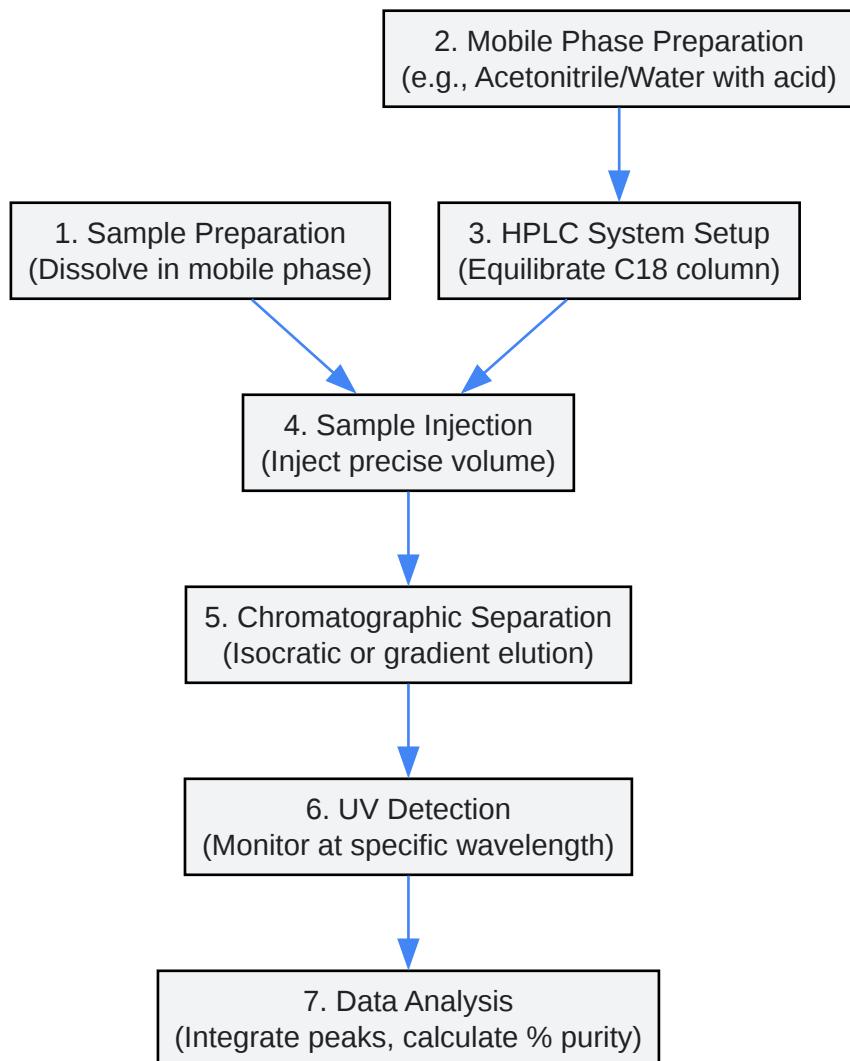
### Materials and Reagents

- **2,4-Diaminophenol dihydrochloride** sample
- HPLC-grade acetonitrile
- HPLC-grade water
- Phosphoric acid or Formic acid (for mobile phase modification)
- Volumetric flasks, pipettes, and vials

## Instrumentation

- HPLC system equipped with a UV-Vis detector
- Reversed-phase C18 column (e.g., 4.6 mm x 250 mm, 5  $\mu$ m particle size)
- Data acquisition and processing software

## Workflow Diagram



[Click to download full resolution via product page](#)

General workflow for HPLC purity analysis.

## Procedure

- Mobile Phase Preparation: Prepare a suitable mobile phase. A common starting point for aromatic amines is a mixture of acetonitrile and water, with a small amount of acid (e.g., 0.1% phosphoric acid) to improve peak shape. The exact ratio will depend on the column and desired separation.
- Standard Preparation: Accurately weigh a known amount of a reference standard of **2,4-Diaminophenol dihydrochloride** and dissolve it in the mobile phase to create a stock solution. Prepare a series of dilutions to generate a calibration curve.

- Sample Preparation: Accurately weigh the sample to be tested and dissolve it in the mobile phase to a concentration similar to the standard solutions.
- Chromatographic Conditions:
  - Column: Reversed-phase C18
  - Flow Rate: Typically 1.0 mL/min
  - Injection Volume: 10-20  $\mu$ L
  - Detector Wavelength: Determined by scanning the UV spectrum of the compound; a wavelength of maximum absorbance should be chosen.
  - Column Temperature: Maintained at a constant temperature, e.g., 25 °C.
- Analysis:
  - Equilibrate the column with the mobile phase until a stable baseline is achieved.
  - Inject the standard solutions followed by the sample solution.
  - Record the chromatograms.
- Data Processing:
  - Identify the peak corresponding to **2,4-Diaminophenol dihydrochloride** based on the retention time of the standard.
  - Integrate the area of all peaks in the sample chromatogram.
  - Calculate the purity of the sample by expressing the area of the main peak as a percentage of the total area of all peaks.

This protocol provides a foundational method for the analysis of **2,4-Diaminophenol dihydrochloride**. For regulatory or cGMP (current Good Manufacturing Practice) purposes, this method would require full validation to demonstrate its accuracy, precision, linearity, and robustness.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. View Attachment [cir-reports.cir-safety.org]
- 2. 2,4-Diaminophenol dihydrochloride - Hazardous Agents | Haz-Map [haz-map.com]
- 3. 2,4-DIAMINOPHENOL DIHYDROCHLORIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. scbt.com [scbt.com]
- 5. 2,4-ジアミノフェノール 二塩酸塩 98% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 2,4-Diaminophenol dihydrochloride, 98% | Fisher Scientific [fishersci.ca]
- 7. 2,4-Diaminophenol dihydrochloride; CAS : 137-09-7 - Career Henan Chemical Co. [coreychem.com]
- 8. 2,4-Diaminophenol dihydrochloride | 137-09-7 [chemicalbook.com]
- 9. chemwhat.com [chemwhat.com]
- 10. 2,4-Diaminophenol dihydrochloride, 98% 137-09-7 India [ottokemi.com]
- 11. 2,4-ジアミノフェノール 二塩酸塩 98% | Sigma-Aldrich [sigmaaldrich.com]
- 12. 2,4-Diaminophenol dihydrochloride(137-09-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: 2,4-Diaminophenol Dihydrochloride (CAS No. 137-09-7)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b048997#cas-number-137-09-7-synonyms-and-physical-characteristics>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)